

GHS hazard classification for 1,1-diiodoethane

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Compound of Interest

Compound Name: 1,1-Diiodoethane

Cat. No.: B1619546

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Technical Support Center: 1,1-Diiodoethane

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **1,1-diiodoethane**. It includes safety data, experimental guidance, and troubleshooting in a question-and-answer format.

GHS Hazard Classification and Safety

Q1: What is the GHS hazard classification for **1,1-diiodoethane**?

1,1-Diiodoethane is classified under the Globally Harmonized System (GHS) with the following hazards:

- Pictogram:
 -  alt text
- Signal Word: Warning^[1]
- Hazard Statements:
 - H302: Harmful if swallowed.^[1]
 - H315: Causes skin irritation.^[1]
 - H319: Causes serious eye irritation.^[1]

- H335: May cause respiratory irritation.[\[1\]](#)
- Hazard Classes:
 - Acute toxicity, Oral (Category 4).[\[1\]](#)
 - Skin irritation (Category 2).[\[1\]](#)
 - Eye irritation (Category 2).[\[1\]](#)
 - Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation.[\[1\]](#)

Q2: What are the recommended precautionary statements for handling **1,1-diiodoethane**?

When handling **1,1-diiodoethane**, it is crucial to follow these precautionary statements to minimize risks:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
 - P264: Wash skin thoroughly after handling.[\[1\]](#)
 - P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
 - P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- Response:
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[\[1\]](#)
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#)

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[1]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[1]
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
 - P405: Store locked up.[1]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data

Q3: What are the key physical and chemical properties of **1,1-diiodoethane**?

The following table summarizes the quantitative data for **1,1-diiodoethane**:

Property	Value
Molecular Formula	C ₂ H ₄ I ₂
Molecular Weight	281.86 g/mol [2]
CAS Number	594-02-5[2]
Appearance	Colorless liquid[2]
Density	~3.0 g/cm ³ [3]
Boiling Point	154.7 ± 23.0 °C[3]
Flash Point	63.7 ± 18.1 °C[3]
Storage Temperature	-20°C

Q4: What is the toxicity data for **1,1-diiodoethane**?

Specific oral LD50 data for **1,1-diiodoethane** is not readily available. However, for the related compound iodoethane (ethyl iodide), the oral LD50 in rats is reported as 330 mg/kg.[4] For another related compound, 1,1-dichloroethane, the oral LD50 in rats is reported as 725 mg/kg. [5] This information should be used for comparative purposes only, and **1,1-diiodoethane** should be handled as a substance with significant acute oral toxicity.

Q5: Are there established occupational exposure limits (OELs) for **1,1-diiodoethane**?

Currently, there are no specific occupational exposure limits (OELs) established for **1,1-diiodoethane** by major regulatory bodies. For the related compound 1,1-dichloroethane, the following OELs have been established:

Organization	Limit
OSHA (PEL)	100 ppm (8-hour TWA)[6]
NIOSH (REL)	100 ppm (10-hour TWA)[6]
ACGIH (TLV)	100 ppm (8-hour TWA)[6]

These values are provided for context and are not directly applicable to **1,1-diiodoethane**. Always work in a well-ventilated area and use appropriate personal protective equipment to minimize exposure.

Experimental Protocols and Troubleshooting

Q6: How can I synthesize **1,1-diiodoethane** in the lab?

A common method for the synthesis of **1,1-diiodoethane** involves the reaction of 1,1-dichloroethane with an iodine source.[3]

Materials:

- 1,1-dichloroethane
- Ethyl iodide

- Aluminum trichloride (catalyst)
- Deionized water
- Sodium bisulfite (NaHSO_3) solution
- Magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, heating mantle, separatory funnel, distillation apparatus

Procedure:

- In a round-bottom flask, combine 0.4 mol of 1,1-dichloroethane with 1.2 mol of ethyl iodide.
- Carefully add approximately 2.0 g of aluminum trichloride to the mixture.
- Attach a reflux condenser and heat the mixture using a steam bath or heating mantle for three hours.
- After cooling, transfer the reaction mixture to a separatory funnel and wash sequentially with deionized water and a sodium bisulfite solution to remove unreacted iodine.
- Dry the organic layer with anhydrous magnesium sulfate.
- Purify the product by distillation. The boiling point of **1,1-diiodoethane** is approximately 76-78 °C at 25 mmHg.[\[3\]](#)

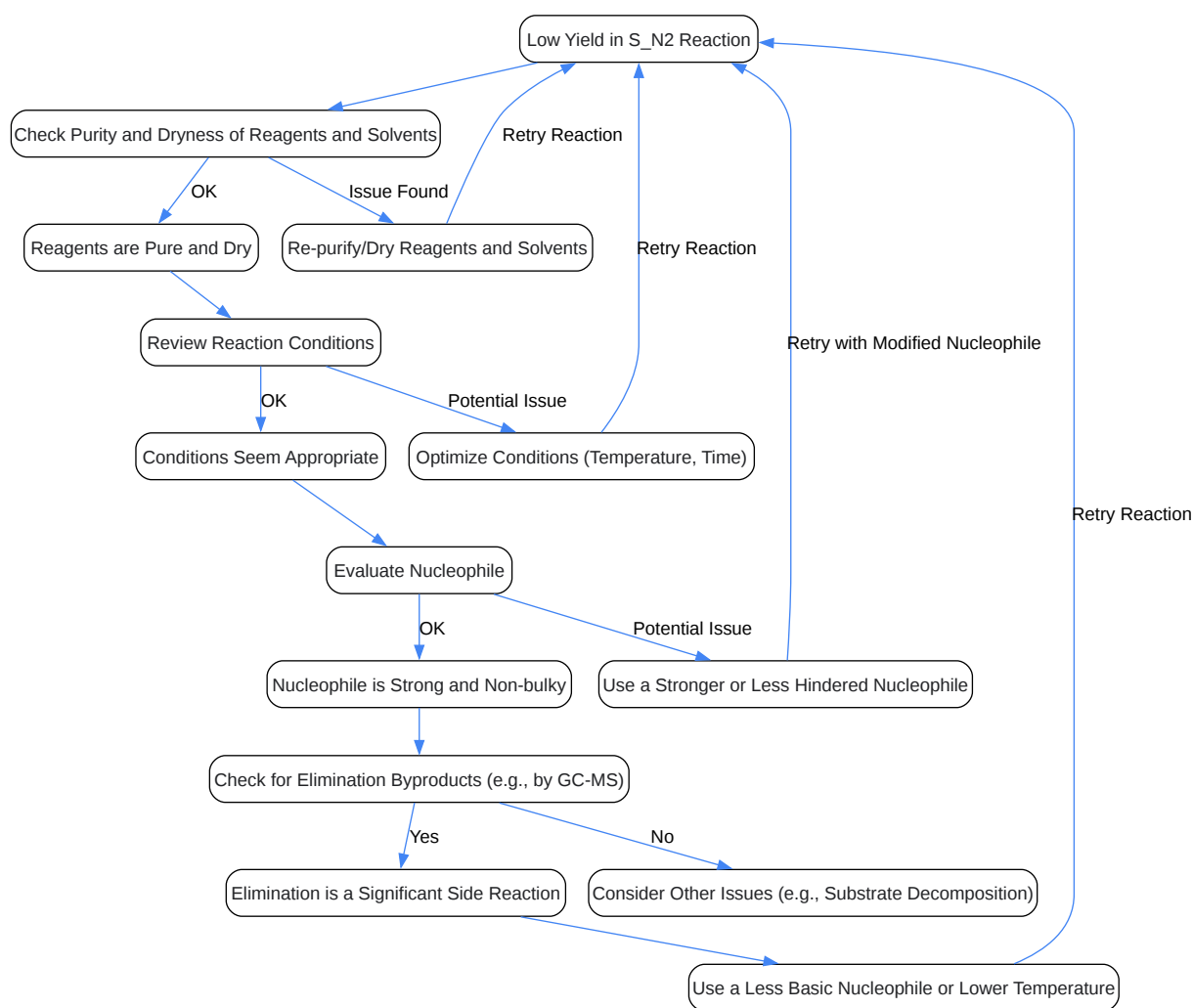
Q7: I am getting a low yield in my $\text{S}_{\text{N}}2$ reaction using **1,1-diiodoethane**. What are the possible causes and how can I troubleshoot it?

Low yields in $\text{S}_{\text{N}}2$ reactions with **1,1-diiodoethane** can be due to several factors. Here is a troubleshooting guide:

- Purity of Reagents: Ensure that **1,1-diiodoethane** and your nucleophile are pure and dry. Water can interfere with the reaction.

- **Choice of Solvent:** Use an appropriate polar aprotic solvent (e.g., acetone, DMF, DMSO) that can dissolve both the substrate and the nucleophile.
- **Reaction Temperature:** The reaction may require heating to proceed at a reasonable rate. However, excessive heat can lead to side reactions like elimination. Optimize the temperature based on your specific substrate and nucleophile.
- **Strength of Nucleophile:** A weak nucleophile will react slowly. If possible, use a stronger, less sterically hindered nucleophile.
- **Steric Hindrance:** **1,1-diiodoethane** is a secondary halide, which can be prone to steric hindrance. If your nucleophile is bulky, this can significantly slow down the reaction.
- **Side Reactions:** Elimination (E2) can be a competing reaction, especially with strong, sterically hindered bases. Using a less basic nucleophile can favor substitution.

Below is a logical workflow for troubleshooting a low-yield S_N2 reaction:



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Troubleshooting workflow for a low-yield S_N2 reaction.

Q8: What are the key considerations for performing an enolate alkylation with **1,1-diiodoethane**?

When using **1,1-diiodoethane** for enolate alkylation, several factors are critical for a successful reaction:

- **Base Selection:** A strong, non-nucleophilic base like lithium diisopropylamide (LDA) is often required to completely deprotonate the carbonyl compound and form the enolate.^[2] Using a weaker base like an alkoxide can result in an equilibrium with a low concentration of the enolate, leading to side reactions.
- **Kinetic vs. Thermodynamic Control:** For unsymmetrical ketones, the choice of base and reaction conditions can determine which enolate is formed. A bulky base like LDA at low temperatures (-78 °C) typically favors the formation of the less substituted (kinetic) enolate. A smaller, stronger base at higher temperatures may allow for equilibration to the more stable, more substituted (thermodynamic) enolate.
- **Electrophile Reactivity:** **1,1-diiodoethane** is a secondary alkyl halide. S_N2 reactions at secondary centers are slower than at primary centers and can be more susceptible to competing elimination reactions.
- **Over-alkylation:** If the product of the initial alkylation still has acidic alpha-protons, it can be deprotonated and react further with **1,1-diiodoethane**, leading to poly-alkylation. Using a full equivalent of a strong base to pre-form the enolate before adding the alkylating agent can help minimize this.

Q9: How should I properly store and handle **1,1-diiodoethane**?

Proper storage and handling are essential for safety and to maintain the quality of **1,1-diiodoethane**:

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^[7] A recommended storage temperature is -20°C. Protect from light, as iodoalkanes can decompose upon exposure to light.

- Handling:
 - Work in a well-ventilated chemical fume hood.[7]
 - Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).[1]
 - Avoid inhalation of vapors and contact with skin and eyes.[7]
 - Ground and bond containers when transferring to prevent static discharge.[7]
 - In case of a spill, absorb with an inert material and dispose of as hazardous waste.[7]

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